

Leaching Test Protocols for Heavy Metals in Pigments: Application Notes

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This document provides detailed application notes and standardized protocols for conducting leaching tests to determine the presence of heavy metals in pigments. These protocols are essential for ensuring product safety, regulatory compliance, and for risk assessment in various applications, including consumer products, pharmaceuticals, and industrial materials. The methodologies outlined are based on internationally recognized standards from the U.S. Environmental Protection Agency (EPA) and the European Committee for Standardization (CEN).

Introduction

Pigments, used to impart color to a vast array of products, can sometimes contain heavy metals as either intentional components or as impurities. These heavy metals, such as lead, cadmium, chromium, and mercury, can pose significant health and environmental risks if they leach from the product matrix. Leaching tests are designed to simulate the environmental conditions a product might encounter during its lifecycle, such as disposal in a landfill or contact with physiological fluids, to determine the mobility of these hazardous substances.

This guide details three primary leaching test protocols:

- Toxicity Characteristic Leaching Procedure (TCLP) - EPA Method 1311: Simulates landfill conditions to determine if a waste is hazardous.

- Synthetic Precipitation Leaching Procedure (SPLP) - EPA Method 1312: Simulates exposure to acid rain to assess the potential for groundwater contamination.
- EN 71-3 - Migration of Certain Elements: Simulates the contact of toy materials with gastric acid to ensure the safety of toys for children.
- EN 12457 - Characterisation of Waste - Leaching: A compliance test for the leaching of granular waste materials and sludges.

Data Presentation

The following tables summarize key quantitative data for the described leaching test protocols, including regulatory limits and extraction fluid compositions.

Table 1: TCLP Regulatory Limits for Heavy Metals

Contaminant	Regulatory Level (mg/L)
Arsenic	5.0
Barium	100.0
Cadmium	1.0
Chromium	5.0
Lead	5.0
Mercury	0.2
Selenium	1.0
Silver	5.0

Source: U.S. Environmental Protection Agency[1][2]

Table 2: Composition of TCLP and SPLP Extraction Fluids

Fluid	Composition	Final pH	Application
TCLP Extraction Fluid #1	5.7 mL glacial acetic acid, 64.3 mL 1.0 N NaOH, diluted to 1 L with deionized water. [3] [4]	4.93 ± 0.05	For wastes with a pH < 5.0. [3]
TCLP Extraction Fluid #2	5.7 mL glacial acetic acid, diluted to 1 L with deionized water. [5]	2.88 ± 0.05	For wastes with a pH > 5.0. [5]
SPLP Extraction Fluid #1	A 60/40 weight percent mixture of sulfuric and nitric acid is added to deionized water until the pH is 4.20 ± 0.05 . [5] [6]	4.20 ± 0.05	For soils east of the Mississippi River and for wastes/wastewaters. [6]
SPLP Extraction Fluid #2	A 60/40 weight percent mixture of sulfuric and nitric acid is added to deionized water until the pH is 5.00 ± 0.05 . [5]	5.00 ± 0.05	For soils west of the Mississippi River. [5]
SPLP Extraction Fluid #3	Deionized water. [6]	-	For cyanide and volatiles leachability testing. [6]

Table 3: EN 71-3 Migration Limits for Heavy Metals in Toys

Element	Category I (mg/kg)	Category II (mg/kg)	Category III (mg/kg)
Aluminium	5625	1406	70000
Antimony	45	11.3	560
Arsenic	3.8	0.9	47
Barium	1500	375	18750
Boron	1200	300	15000
Cadmium	1.3	0.3	17
Chromium (III)	37.5	9.4	460
Chromium (VI)	0.02	0.005	0.2
Cobalt	10.5	2.6	130
Copper	622.5	156	7700
Lead	2.0	0.5	23
Manganese	1200	300	15000
Mercury	7.5	1.9	94
Nickel	75	18.8	930
Selenium	37.5	9.4	460
Strontium	4500	1125	56000
Tin	15000	3750	180000
Organic tin	0.9	0.2	12
Zinc	3750	938	46000

Category I: Dry, brittle, powder-like or pliable materials.[\[7\]](#)[\[8\]](#) Category II: Liquid or sticky materials.[\[7\]](#)[\[8\]](#) Category III: Scraped-off materials.[\[7\]](#)[\[8\]](#) Source: EN 71-3:2019+A1:2021[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

Toxicity Characteristic Leaching Procedure (TCLP) - EPA Method 1311

Objective: To determine the mobility of organic and inorganic analytes present in liquid, solid, and multiphasic wastes.^[4]^[11] This procedure simulates the leaching a waste will undergo if disposed of in a municipal landfill.^[4]

Apparatus:

- Agitation apparatus capable of rotating the extraction vessel end-over-end at 30 ± 2 rpm.
- Extraction vessels (e.g., glass or plastic jars with sufficient capacity).
- Filtration device (e.g., vacuum or pressure filter).
- Glass fiber filters with a pore size of 0.6 to 0.8 μm .
- pH meter.
- Laboratory balance.

Reagents:

- Reagent water (deionized water).
- Glacial acetic acid (CH_3COOH).
- 1.0 N Sodium hydroxide (NaOH) solution.
- 1.0 N Hydrochloric acid (HCl).
- Nitric acid (HNO_3) for preservation.

Procedure:

- Sample Preparation:

- For liquid wastes (<0.5% dry solid material), the waste is filtered through a 0.6 to 0.8 μm glass fiber filter. The filtrate is the TCLP extract.[\[12\]](#)
- For wastes with $\geq 0.5\%$ solids, the liquid and solid phases are separated by filtration. The solid phase particle size is reduced if necessary.[\[12\]](#)
- Extraction Fluid Selection:
 - A small subsample of the solid phase is mixed with reagent water, and the pH is measured.
 - If the pH is < 5.0, Extraction Fluid #1 is used.[\[3\]](#)
 - If the pH is > 5.0, Extraction Fluid #2 is used.[\[3\]](#)
- Extraction:
 - The solid phase of the waste is placed in an extraction vessel.
 - An amount of the selected extraction fluid equal to 20 times the weight of the solid phase is added to the vessel.[\[12\]](#)
 - The vessel is sealed and rotated in the agitation apparatus at 30 ± 2 rpm for 18 ± 2 hours.[\[3\]](#)
- Final Separation:
 - After agitation, the liquid extract is separated from the solid phase by filtration through a new glass fiber filter.
- Analysis:
 - The liquid extract is preserved by acidifying with nitric acid to a pH < 2 for metals analysis.
 - The extract is then analyzed for heavy metals using appropriate analytical methods such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS).



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Caption: Workflow for the Toxicity Characteristic Leaching Procedure (TCLP).

Synthetic Precipitation Leaching Procedure (SPLP) - EPA Method 1312

Objective: To determine the mobility of both organic and inorganic analytes in liquids, soils, and wastes under conditions simulating acid rain.[6]

Apparatus: Same as for TCLP.

Reagents:

- Reagent water (deionized water).
- A 60/40 weight percent mixture of concentrated sulfuric acid (H_2SO_4) and concentrated nitric acid (HNO_3).[6]

Procedure:

- Sample Preparation: Identical to the TCLP procedure.[6]
- Extraction Fluid Selection:
 - Extraction Fluid #1 (pH 4.20 ± 0.05): Used for soils originating east of the Mississippi River and for all wastes and wastewaters.[6]
 - Extraction Fluid #2 (pH 5.00 ± 0.05): Used for soils originating west of the Mississippi River.[5]

- Extraction Fluid #3 (Reagent Water): Used for determining the leachability of cyanide and volatile compounds.[6]
- Extraction:
 - The solid phase of the sample is placed in an extraction vessel.
 - An amount of the appropriate extraction fluid equal to 20 times the weight of the solid phase is added.[6]
 - The vessel is sealed and rotated at 30 ± 2 rpm for 18 ± 2 hours.
- Final Separation and Analysis: Identical to the TCLP procedure. The resulting leachate is analyzed for contaminants of concern.

EN 71-3: Migration of Certain Elements

Objective: To determine the migration of specific elements from toy materials to ensure they do not pose a risk to children through sucking, licking, or swallowing.[7][9]

Apparatus:

- pH meter.
- Containers of appropriate size.
- Means to agitate the mixture at 37 ± 2 °C.
- Membrane filter with a pore size of 0.45 μm .
- Centrifuge.

Reagents:

- Hydrochloric acid (HCl) solution, 0.07 mol/L.
- Deionized water.

Procedure:

- Sample Preparation:
 - A test portion of at least 100 mg of the pigment or pigmented material is obtained.
 - The sample is prepared according to its material category (e.g., coatings are scraped, pliable materials may be cut).[8]
- Migration:
 - The test portion is mixed with 50 times its mass of the 0.07 mol/L HCl solution (simulated gastric fluid) at 37 ± 2 °C.
 - The mixture is agitated for 1 hour, then allowed to stand for 1 hour at 37 ± 2 °C.
 - The pH of the mixture is checked and, if necessary, adjusted.
- Separation:
 - The solid material is separated from the migration solution by filtration through a 0.45 µm membrane filter. Centrifugation may be used prior to filtration if necessary.
- Analysis:
 - The filtered solution (the eluate) is analyzed for the concentration of the specified elements using methods such as ICP-MS.[1]



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Caption: Workflow for the EN 71-3 Migration of Certain Elements test.

EN 12457: Characterisation of Waste - Leaching

Objective: A compliance test to determine the leaching of granular waste materials and sludges.

Apparatus:

- Agitation device (e.g., overhead shaker, roller table).
- Extraction vessels.
- Filtration apparatus (vacuum or pressure).
- 0.45 µm membrane filter.

Reagents:

- Demineralised water.

Procedure (summarized for EN 12457-2, one-stage batch test):

- Sample Preparation:
 - The waste material is reduced to a particle size of less than 4 mm.
- Leaching:
 - A test portion of the material is placed in an extraction vessel.
 - Demineralised water is added to achieve a liquid-to-solid ratio of 10 L/kg.
 - The vessel is agitated for 24 hours.[\[3\]](#)
- Separation:
 - The solid and liquid phases are separated by filtration through a 0.45 µm membrane filter.
[\[5\]](#)
- Analysis:

- The resulting eluate is analyzed for the concentration of various components, including heavy metals.

Note: EN 12457 consists of multiple parts with variations in the liquid-to-solid ratio and the number of extraction stages (e.g., EN 12457-3 is a two-stage test at L/S ratios of 2 L/kg and 8 L/kg).

Analytical Techniques

The primary analytical techniques for the quantification of heavy metals in the leachate are:

- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS): A highly sensitive method capable of detecting trace and ultra-trace levels of a wide range of elements simultaneously. [\[1\]](#)
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): A robust technique suitable for detecting a wide range of elements at various concentrations.
- Atomic Absorption Spectroscopy (AAS): A well-established and cost-effective method for the quantification of specific metals.

The choice of analytical method depends on the specific elements of interest, the required detection limits, and the complexity of the leachate matrix.

Conclusion

The selection of the appropriate leaching test protocol is critical and depends on the intended application of the pigment and the relevant regulatory framework. For assessing the hazardous waste characteristics of pigments, the TCLP is the standard method in the United States. To evaluate the potential for environmental contamination from sources like runoff, the SPLP is employed. For pigments used in toys and other children's products sold in the European Union, compliance with EN 71-3 is mandatory. The EN 12457 series of standards is used for the characterization of waste for disposal purposes in Europe. Adherence to these standardized protocols and the use of sensitive and accurate analytical techniques are paramount for ensuring the safety and compliance of products containing pigments.

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